

# Peforelin Injection Protocol for Swine: Application Notes and Protocols

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## Compound of Interest

Compound Name: Peforelin

Cat. No.: B549837

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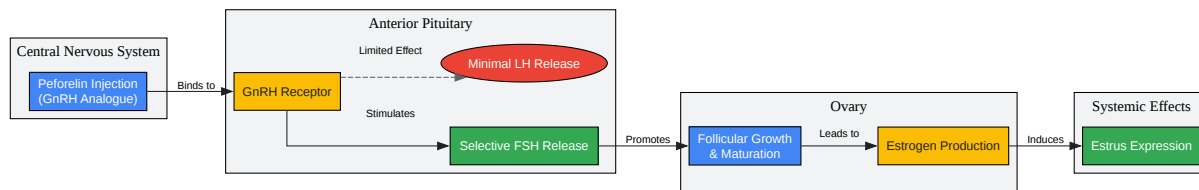
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Peforelin** is a synthetic analogue of Gonadotropin-Releasing Hormone (GnRH), specifically an analogue of lamprey GnRH-III (I-GnRH-III).<sup>[1][2]</sup> It is utilized in swine reproductive management for the induction and synchronization of estrus.<sup>[1]</sup> Unlike other GnRH analogues that primarily trigger the release of Luteinizing Hormone (LH), **peforelin** selectively stimulates the secretion of Follicle-Stimulating Hormone (FSH) from the anterior pituitary gland.<sup>[3][4][5]</sup> This targeted action on FSH promotes the growth and maturation of ovarian follicles, leading to a more predictable onset of estrus in weaned sows and in sexually mature gilts following progestogen treatment.<sup>[1][5]</sup> These application notes provide detailed protocols for the use of **peforelin** in swine, summarize key quantitative data from various studies, and illustrate the underlying physiological pathways and experimental workflows.

## Mechanism of Action

**Peforelin**, as a GnRH agonist, binds to GnRH receptors on the pituitary gonadotrophs. Its unique structure results in a preferential stimulation of the synthesis and release of FSH over LH.<sup>[3][4]</sup> The surge in endogenous FSH stimulates the recruitment and development of a cohort of ovarian follicles.<sup>[5]</sup> As these follicles grow, they produce estrogens, which are responsible for the behavioral and physiological signs of estrus.<sup>[5]</sup> This hormonal cascade ultimately leads to ovulation, making **peforelin** a valuable tool for synchronizing breeding cycles within a herd.<sup>[5][6]</sup>



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Caption: **Peforelin** signaling pathway in swine.

## Quantitative Data Summary

The efficacy of **peforelin** has been evaluated in numerous studies, demonstrating its impact on key reproductive parameters in both gilts and sows of varying parities.

Table 1: **Peforelin** Dosage and Administration Timing

Animal Category	Condition	Peforelin Dosage	Timing of Administration
Gilts	Sexually mature, following progestogen (e.g., altrenogest) cycle inhibition	150 µg (2.0 mL)	48 hours after final progestogen treatment
Primiparous Sows	Post-weaning	37.5 µg (0.5 mL)	24 hours after weaning
Pluriparous Sows	Post-weaning	150 µg (2.0 mL)	24 hours after weaning

Data sourced from multiple studies.[\[1\]](#)[\[3\]](#)[\[7\]](#)

Table 2: Comparative Efficacy of **Peforelin** Treatment

Parameter	Animal Group	Peforelin Treated	Control Group	Statistical Significance
Estrus Rate (%)	Gilts	90.0%	78.5%	$p \leq 0.05$ [1]
Pluriparous Sows	93.3%	80.8%	$p < 0.05$ [3]	
All Sows (Herd Study)	93.2%	87.2%	$p = 0.0119$ [7]	
Pregnancy Rate (%)	Gilts	94.6%	Not Reported	Statistically better than untreated ( $p < 0.05$ )[3]
Farrowing Rate (%)	Gilts	93.9%	Not Reported	Statistically better than untreated ( $p < 0.05$ )[3]
Gilts (Herd Study)	93.33% (avg)	89.23% (avg)	$p \leq 0.05$ (for gilt subgroup)[1]	
Weaning-to-Estrus Interval	Pluriparous Sows	Improved	-	$p < 0.05$ [3]
Primiparous Sows	Improved	-	$p < 0.05$ [3]	

## Experimental Protocols

### Protocol 1: Estrus Induction in Weaned Sows

Objective: To induce and synchronize estrus in primiparous and pluriparous sows post-weaning.

Materials:

- **Peforelin** injection (e.g., Maprelin®, 75 µg/mL)[3]
- Sterile syringes and needles for intramuscular injection
- Animal restraining equipment
- Teaser boar for estrus detection
- Record-keeping materials

#### Methodology:

- **Animal Selection:** Select healthy primiparous and pluriparous sows at the time of piglet weaning. Exclude animals with general health disorders or a history of infertility.[3]
- **Timing of Injection:** At 24 (±2) hours post-weaning, administer a single intramuscular injection of **peforelin**. [3][7] The injection should be given into the neck muscle.[1]
- **Dosage Administration:**
  - For primiparous sows, administer a dose of 37.5 µg (0.5 mL).[3][7]
  - For pluriparous sows (parity 2 and higher), administer a dose of 150 µg (2.0 mL).[3][7]
- **Estrus Detection:** Beginning 48 hours after the injection, perform estrus detection at least twice daily (e.g., morning and evening).[2][7] Utilize a teaser boar to identify sows exhibiting the standing reflex.
- **Artificial Insemination (AI):** Follow a standard fixed-time AI protocol based on the onset of estrus. For example:
  - Sows in estrus on day 4 post-weaning (morning): Inseminate 24 hours later.[2]
  - Sows in estrus on day 5 post-weaning: Inseminate 8 hours later.[2]
  - Sows still in estrus 12-24 hours after the first AI should receive a second insemination.[2][7]

- Data Collection: Record the weaning-to-estrus interval (WEI), estrus rate, insemination details, farrowing rate, and total number of piglets born.

## Protocol 2: Estrus Induction in Gilts

Objective: To induce and synchronize estrus in sexually mature gilts following hormonal cycle control.

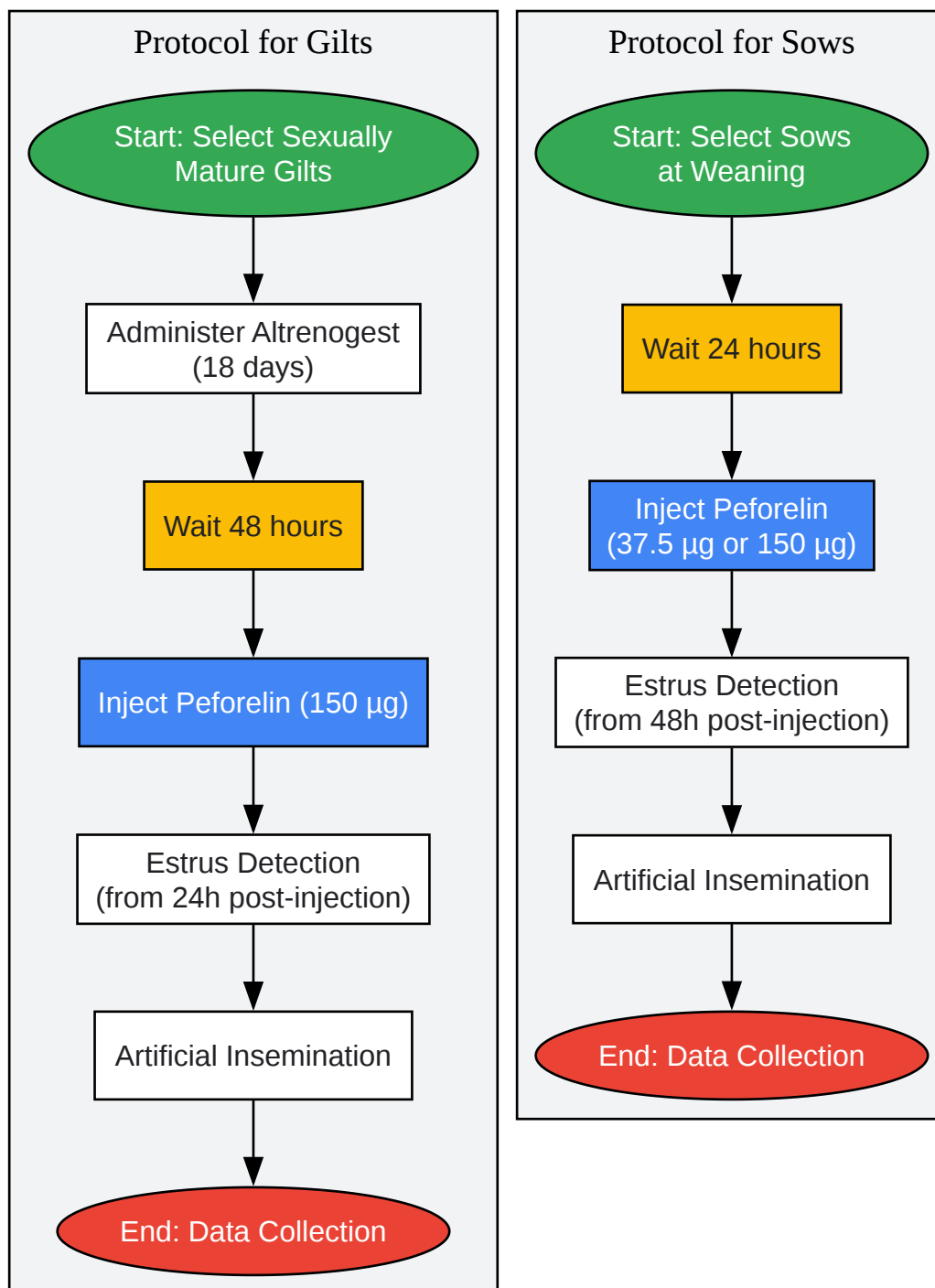
Materials:

- Progestogen feed additive (e.g., altrenogest)
- **Peforelin** injection (75 µg/mL)
- Sterile syringes and needles
- Teaser boar
- Record-keeping materials

Methodology:

- Animal Selection: Select healthy, sexually mature gilts that have exhibited at least one natural estrus cycle.
- Cycle Synchronization: Administer an oral progestogen (e.g., altrenogest, 20 mg/day) for 18 consecutive days to synchronize the gilts.<sup>[1][7]</sup>
- Timing of Injection: At 48 (±2) hours after the final altrenogest administration, administer a single intramuscular injection of **peforelin** into the neck muscle.<sup>[3][7]</sup>
- Dosage Administration: Administer a dose of 150 µg (2.0 mL) of **peforelin**.<sup>[1][3]</sup>
- Estrus Detection: Begin estrus detection using a teaser boar at 72 hours after the final altrenogest treatment (24 hours post-**peforelin** injection).<sup>[1][7]</sup> Conduct checks twice daily.
- Artificial Insemination (AI): Perform AI according to the farm's standard operating procedures, based on the onset and duration of the standing heat.

- Data Collection: Record the interval from last altrenogest treatment to estrus, estrus rate, insemination details, pregnancy rate, farrowing rate, and litter size.

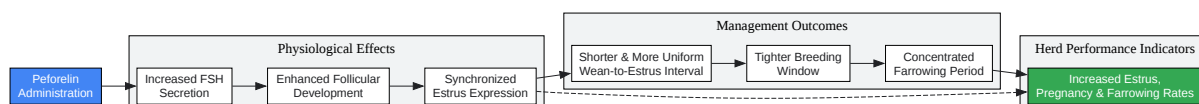


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Caption: Experimental workflow for **peforelin** administration.

## Logical Relationships and Expected Outcomes

The application of **peforelin** is designed to optimize reproductive efficiency by addressing common sources of variability in swine breeding. The logical flow from injection to improved herd performance is based on a cascade of physiological and management-related outcomes.



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Caption: Logical flow of **peforelin**'s effects.

## Safety and Handling

- **Contraindications:** Do not use in prepubertal gilts, pregnant or lactating animals, or in cases of infertility or general health disorders.[3]
- **User Safety:** **Peforelin** may cause irritation and sensitization. Individuals with known hypersensitivity to GnRH analogues should avoid handling the product.[3] Accidental self-injection can affect the reproductive system, and particular care should be taken by pregnant women or women of childbearing age.[4]
- **Withdrawal Period:** No withdrawal period is required for meat from treated pigs when used according to label directions.[3]
- **Storage:** Store refrigerated between 2°C and 8°C.[3]

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